

# Optical Rotation & Stereochemical Guide: (4-Benzylmorpholin-2-yl)methanol

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## Compound of Interest

Compound Name: (R)-(4-Benzylmorpholin-2-yl)methanol hydrochloride

Cat. No.: B13652743

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## Executive Summary: The Stereochemical Anchor

In the development of neurokinin-1 (NK1) antagonists and other morpholine-based CNS agents, the chiral purity of the (4-benzylmorpholin-2-yl)methanol scaffold is a critical quality attribute.<sup>[1]</sup> While the free alcohol is a ubiquitous intermediate, its specific optical rotation is frequently solvent-dependent and less consistently reported than its carboxylic acid or ester precursors.

**Key Insight:** The industry-standard "Gold Standard" for establishing the stereochemistry of this scaffold is often the optical resolution of the precursor ester, followed by a stereoretentive reduction.

## Quick Reference: Chiral Characterization Profile

| Property                    | (R)-Enantiomer                      | (S)-Enantiomer                                   |
|-----------------------------|-------------------------------------|--------------------------------------------------|
| CAS Number                  | 943442-96-4                         | 132073-82-6                                      |
| Primary QC Checkpoint       | Ethyl ester precursor               | Ethyl ester precursor                            |
| Precursor Rotation ( )      | (c=2.0, MeOH)                       | (c=2.0, MeOH)                                    |
| Elution Order (Chiral HPLC) | Typically elutes 1st (Chiralcel OJ) | Typically elutes 2nd (Chiralcel OJ)              |
| Common Application          | Research / Chemical Probe           | Key Drug Intermediate (e.g., Reboxetine analogs) |

\*Note: Values refer to the Ethyl 4-benzylmorpholine-2-carboxylate precursor.<sup>[1][2]</sup> The sign of rotation for the resulting alcohol may vary by solvent but the configuration is fixed by the precursor.

## Critical Analysis: Optical Rotation vs. Modern Methods

### The "Missing" Alcohol Value

Unlike tartaric acid or simple sugars, the specific rotation of (4-benzylmorpholin-2-yl)methanol is highly sensitive to:

- **Hydrogen Bonding:** The hydroxymethyl group forms intra- and intermolecular H-bonds (especially with the morpholine nitrogen), causing significant shifts in depending on concentration and solvent (e.g., CHCl<sub>3</sub> vs. MeOH).<sup>[1]</sup>
- **Protonation State:** Traces of acid (forming the ammonium salt) can invert the sign of rotation.

Recommendation: Do not rely solely on a literature

value for the alcohol. Trustworthiness dictates using a Self-Validating Protocol:

- **Verify Precursor:** Measure

of the ester/acid before reduction.

- Verify Product: Use Chiral HPLC for the final alcohol to determine Enantiomeric Excess (ee%).

## Alternative Determination: Chiral HPLC

For the alcohol itself, Chiral HPLC is superior to polarimetry.

- Column: Daicel Chiralcel OJ-H or OD-H.[1]
- Mobile Phase: Hexane : Isopropanol (90:10 to 80:[1]20) + 0.1% Diethylamine (DEA).
- Detection: UV at 210-220 nm.[1]
- Expected Result: Baseline separation of enantiomers allows precise ee% calculation, independent of solvent effects.

## Experimental Protocols

### Protocol A: Synthesis & Resolution (The "Eli Lilly" Approach)

This workflow, adapted from industrial processes (e.g., Kopach et al.), ensures high optical purity by resolving the acid/ester intermediate.

#### Step 1: Synthesis of Racemic Ethyl Ester

- Reactants: 4-Benzyl-2-chloromethylmorpholine (or similar precursor) + Cyanide source

Nitrile

Ethanol/Acid hydrolysis.[1]

- Product: Racemic Ethyl 4-benzylmorpholine-2-carboxylate.[1]

#### Step 2: Classical Resolution (Self-Validating)

- Resolving Agent: (L)-Dibenzoyl Tartaric Acid (L-DBTA) or (S)-Mandelic Acid.[1]

- Solvent: Ethanol/Ethyl Acetate.
- Process:
  - Dissolve racemate in refluxing solvent.
  - Add 0.5-1.0 eq of Resolving Agent.[\[1\]](#)
  - Cool slowly to crystallize the diastereomeric salt.
  - Validation: Recrystallize until constant melting point and rotation.
  - Free Base: Treat salt with aq.  $\text{Na}_2\text{CO}_3$ , extract with DCM.
- Target Rotation (Ester):  
(MeOH,  $c=2.0$ ) for the (R)-isomer.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Step 3: Stereoretentive Reduction[\[1\]](#)

- Reagent: Lithium Aluminum Hydride ( $\text{LiAlH}_4$ ) or  $\text{LiBH}_4$ .
- Conditions: THF,  $0^\circ\text{C}$   
RT.
- Mechanism: Hydride attack on the carbonyl carbon does not affect the C2 chiral center.
- Result: (R)- or (S)-(4-Benzylmorpholin-2-yl)methanol with preserved ee%.[\[1\]](#)

## Protocol B: Polarimetry Measurement

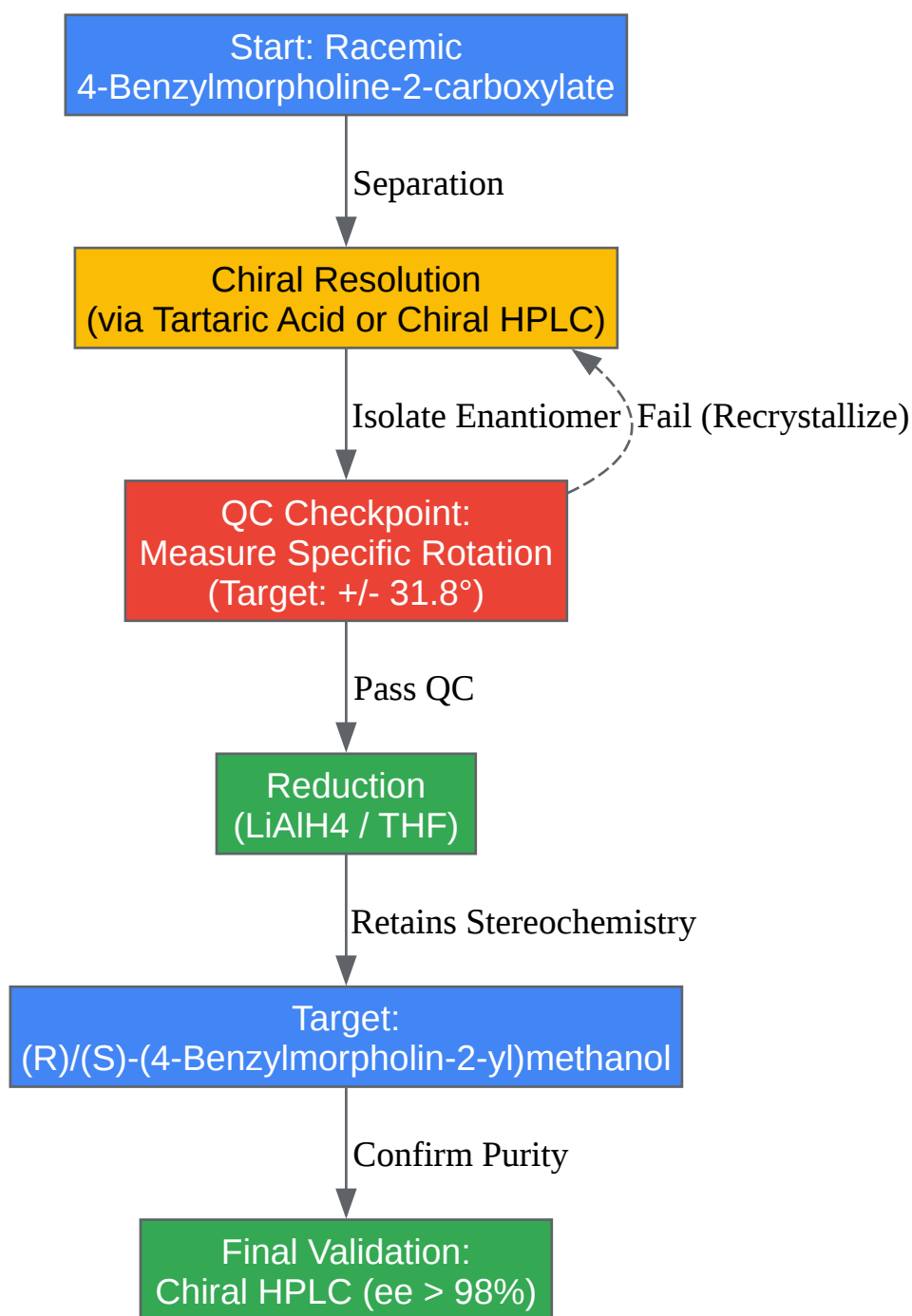
To generate your own internal standard:

- Prepare Solution: Weigh exactly 100 mg of the dried oil/solid.
- Solvent: Dissolve in 10.0 mL of HPLC-grade Methanol ( $c = 1.0$ ).
- Equilibration: Allow to stand for 15 mins to reach  $20^\circ\text{C}$  or  $25^\circ\text{C}$ .

- Measurement: Record average of 5 readings on a sodium D-line polarimeter.
- Calculation:
  - : Observed rotation (degrees)[1]
  - : Path length (dm)
  - : Concentration (g/mL)

## Visualized Workflow (Graphviz)[1]

The following diagram illustrates the critical decision points and chemical pathway for obtaining the enantiopure alcohol.



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Figure 1: Strategic workflow for the synthesis and validation of chiral morpholine alcohols, emphasizing the ester checkpoint.

## References

- Kopach, M. E., et al. (2009). "Practical Synthesis of Chiral 2-Morpholine: (4-Benzylmorpholin-2-(S)-yl)-(tetrahydropyran-4-yl)methanone Mesylate, a Useful Pharmaceutical Intermediate." *Organic Process Research & Development*, 13(2), 209–224. [Link](#)
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- Sigma-Aldrich. "(R)-(4-Benzylmorpholin-2-yl)methanol Product Page." (Verification of CAS 943442-96-4).<sup>[5][6][7]</sup> [Link](#)

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